

An In-depth Technical Guide to Dipropyl Malonate (CAS 1117-19-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropyl malonate*

Cat. No.: *B072706*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropyl malonate, with the CAS number 1117-19-7, is a diester of malonic acid and propanol. It serves as a crucial intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its chemical structure, featuring an active methylene group flanked by two ester functionalities, allows for a variety of chemical transformations, making it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **dipropyl malonate**, with a focus on its role in drug development.

Properties of Dipropyl Malonate

A summary of the key physical and chemical properties of **dipropyl malonate** is presented in the tables below.

Identifiers and General Properties

Property	Value	Reference
CAS Number	1117-19-7	[1]
Molecular Formula	C ₉ H ₁₆ O ₄	[1]
Molecular Weight	188.22 g/mol	[1]
IUPAC Name	dipropyl propanedioate	[1]
Synonyms	Malonic acid dipropyl ester, Di-n-propyl malonate	[1]
Appearance	Colorless to almost colorless clear liquid	

Physical Properties

Property	Value	Reference
Boiling Point	229 °C	
Melting Point	-77 °C	
Density	1.01 g/cm ³ (at 20 °C)	
Refractive Index	1.42	
Solubility	Soluble in ethanol, methanol, and isopropanol.	

Spectroscopic Data

Spectrum Type	Key Peaks/Signals	Reference
^1H NMR	Signals corresponding to the methylene protons of the malonate backbone and the propyl ester groups.	[2]
^{13}C NMR	Resonances for the carbonyl carbons, the methylene carbon, and the carbons of the propyl groups.	[1]
IR Spectroscopy	Strong absorption bands characteristic of C=O stretching in the ester functional groups.	[1]
Mass Spectrometry	Molecular ion peak and characteristic fragmentation patterns.	[1]

Synthesis of Dipropyl Malonate

The most common method for the synthesis of **dipropyl malonate** is the Fischer esterification of malonic acid with n-propanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

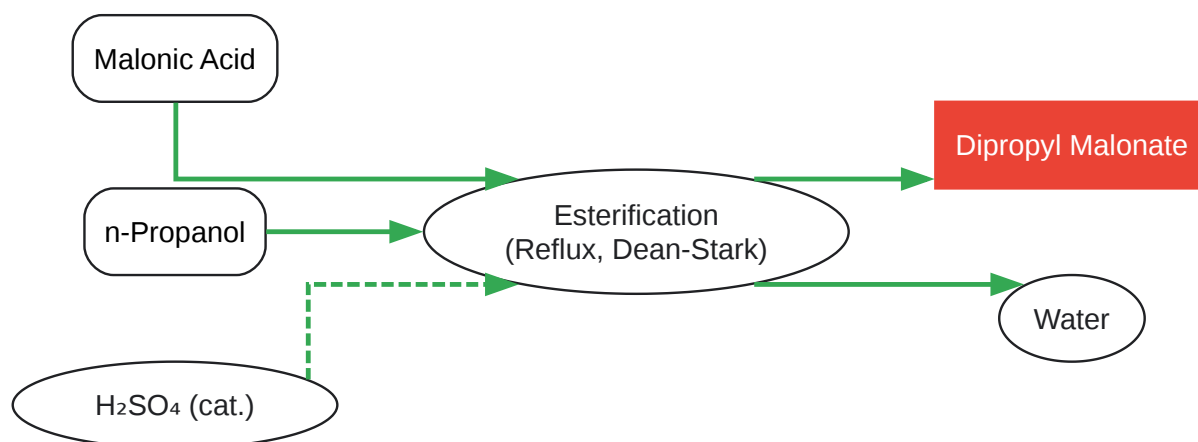
Materials:

- Malonic acid
- n-Propanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)

- Dean-Stark apparatus
- Round-bottom flask
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add malonic acid and an excess of n-propanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the excess acid.
- Wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **dipropyl malonate** by fractional distillation under reduced pressure.



[Click to download full resolution via product page](#)

Synthesis of **Dipropyl Malonate** via Fischer Esterification.

Reactivity and Applications in Drug Development

The reactivity of **dipropyl malonate** is centered around the acidity of the α -protons of the methylene group. This allows for deprotonation to form a stable enolate, which is a potent nucleophile. This reactivity is harnessed in various carbon-carbon bond-forming reactions.

Malonic Ester Synthesis: A Gateway to Carboxylic Acids

A primary application of **dipropyl malonate** is in the malonic ester synthesis, which allows for the preparation of substituted acetic acids. This pathway is particularly relevant in the synthesis of pharmaceuticals.

A notable example is the synthesis of valproic acid, an anticonvulsant and mood-stabilizing drug.^{[3][4][5]} The synthesis involves the dialkylation of a malonic ester with propyl bromide, followed by hydrolysis and decarboxylation.



[Click to download full resolution via product page](#)

Synthesis of Valproic Acid via Malonic Ester Synthesis.

Knoevenagel Condensation

Dipropyl malonate can also participate in Knoevenagel condensation reactions with aldehydes and ketones, catalyzed by a weak base. This reaction is a valuable method for the formation of α,β -unsaturated esters, which are important intermediates in the synthesis of various pharmaceuticals and other fine chemicals.

Safety and Handling

Dipropyl malonate is classified as an irritant.[1] It is important to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water.

Conclusion

Dipropyl malonate is a versatile and valuable reagent in organic synthesis, with significant applications in the pharmaceutical industry. Its utility, primarily through the malonic ester synthesis, allows for the efficient construction of complex carboxylic acid derivatives, including important active pharmaceutical ingredients like valproic acid. A thorough understanding of its properties, synthesis, and reactivity is essential for researchers and professionals in the field of drug development and organic chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dipropyl Malonate | C₉H₁₆O₄ | CID 517959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIPROPYL MALONATE(1117-19-7) 1H NMR [m.chemicalbook.com]
- 3. e3s-conferences.org [e3s-conferences.org]
- 4. Process For Preparation Of Valproic Acid And It's Sodium Salt [quickcompany.in]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dipropyl Malonate (CAS 1117-19-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072706#dipropyl-malonate-cas-number-1117-19-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com